

# idoxuridine stability issues storage temperature

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Idoxuridine

CAS No.: 54-42-2

Cat. No.: S530413

Get Quote

## Idoxuridine Stability & Storage Specifications

The table below summarizes the key physical and chemical property data for **idoxuridine** from the search results.

| Property                                    | Specification / Value  | Source / Citation |
|---|--|-------------------|
| Molecular Formula                           | C <sub>9</sub> H <sub>11</sub> N <sub>2</sub> O <sub>5</sub> | [1]               |
| Molecular Weight                            | 354.1 g/mol  | [1]               |
| Melting Point                               | 194 °C   | [1]               |
| Recommended Storage Temperature             | 2°C - 8°C (in a cool place)                                  | [1] [2]           |
| Storage Condition (as a reference standard) | 25°C   | [3]               |
| Water Solubility (at 20°C)                  | 1.6 g/L  | [1]               |
| pKa (at 25°C)                               | 8.25   | [1]               |
| Sensitivity                                 | Air & Light Sensitive  | [1]               |
| Incompatible Materials                      | Strong oxidizing agents                                      | [2]               |

## Frequently Asked Questions (FAQs)

**Q1: What are the critical factors for storing idoxuridine to ensure its stability?** The primary factors are temperature, light, and air. **Idoxuridine** should be stored **tightly sealed in a cool place (2-8°C)** and protected from light and air, to which it is sensitive [1] [2].

**Q2: What personal protective equipment (PPE) should be used when handling idoxuridine?** Safety data indicate that **idoxuridine** is a mutagen and suspected reproductive toxicant [2]. It is crucial to:

- **Wear protective gloves** (nitrile rubber is recommended) and protective clothing [2].
- Use **safety glasses** with side-shields [2].
- **Avoid dust formation** and use in a **well-ventilated area** [2]. Always handle the material in accordance with good industrial hygiene and safety practice.

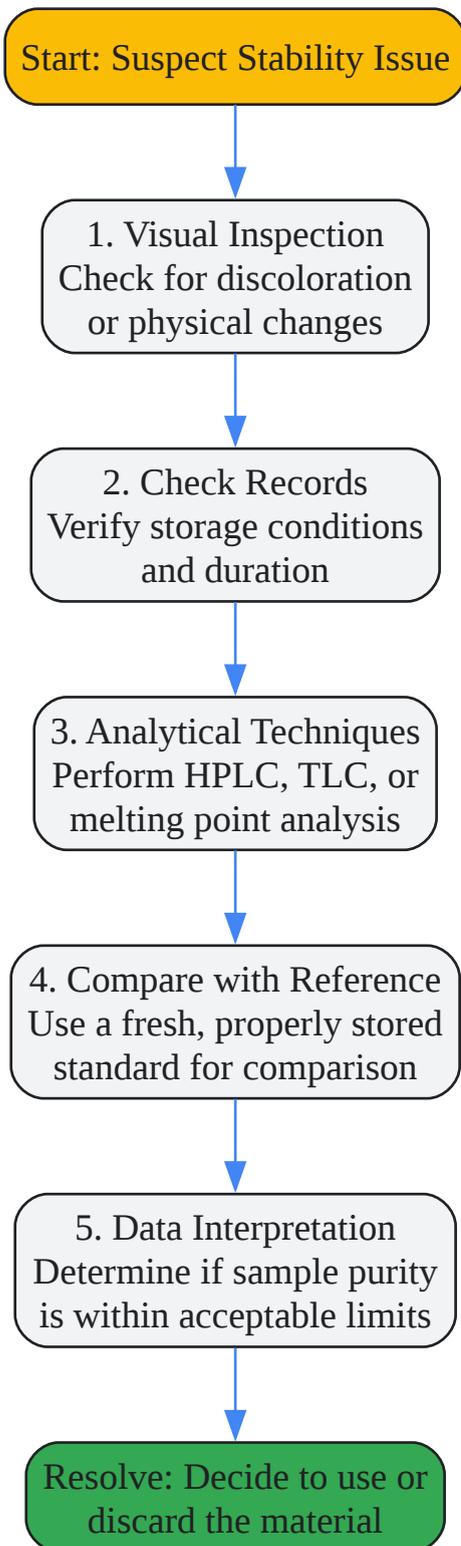
**Q3: What happens if idoxuridine decomposes?** Under fire conditions, hazardous decomposition products can include **carbon oxides, nitrogen oxides (NOx), and hydrogen iodide** [2].

## Troubleshooting Guide

| Issue  | Possible Cause  | Solution / Recommended Action  |
|--|---|--|
| <b>Unexpected experimental results or loss of potency.</b> | Degradation due to improper storage (e.g., elevated temperature, exposure to light or air). | Verify that the material has been stored at <b>2-8°C</b> , protected from light, and in a tightly closed container [1] [2].                        |
| <b>The compound appears discolored.</b>                    | Decomposition, potentially from light exposure or aging.                                    | Do not use the material for critical experiments. Dispose of it according to applicable regulations and use a new, properly stored batch.          |
| <b>Spillage of powder during handling.</b>                 | Accidental release.   | Avoid creating dust. Carefully <b>pick up and place in a sealed container for disposal</b> . Use personal protective equipment during cleanup [2]. |

## Experimental Stability Assessment Workflow

For a more thorough investigation, you can follow this general workflow to assess the stability of your **idoxuridine** sample in the lab. This is a common approach when specific stability data is not readily available.



[Click to download full resolution via product page](#)

## Description of the Workflow:

- **Visual Inspection:** Examine the physical appearance of the compound. Any signs of discoloration (e.g., turning from white to yellow or brown) can indicate decomposition.
- **Check Records:** Confirm the storage history of the material against the recommended conditions in the table above.
- **Analytical Techniques:**
  - **HPLC (High-Performance Liquid Chromatography):** This is the most direct method. Compare the chromatogram of your sample with a reference standard. An increase in impurity peaks or a decrease in the main peak area indicates degradation. The Japanese Pharmacopoeia uses both UV-VIS and LC for assay tests [3].
  - **TLC (Thin-Layer Chromatography):** A simpler, faster method to check for the presence of additional spots from decomposition products.
  - **Melting Point Analysis:** A significant depression or broadening of the melting point (literature value: 194 °C [1]) suggests impurity due to decomposition.
- **Compare with Reference:** Always run a parallel analysis with a known, pure standard that has been stored correctly.
- **Data Interpretation & Resolution:** Based on the analytical data, make an informed decision on whether the sample is suitable for your experimental purposes.

## Important Note on Information Timeliness

Most of the specific stability and safety data found in the search results is not recent [1] [2]. For the most current and definitive guidance, I strongly recommend you to:

- **Consult the manufacturer's Certificate of Analysis (CoA)** for your specific batch of **idoxuridine**.
- **Refer to the latest Safety Data Sheet (SDS)**, which should contain up-to-date handling, storage, and stability information.

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Idoxuridine | 54-42-2 [chemicalbook.com]
2. Idoxuridine - Safety Data Sheet [chemicalbook.com]

3. | JP | Pharmacopoeia | Reference Standards Idoxuridine [pharmacompass.com]

To cite this document: Smolecule. [idoxuridine stability issues storage temperature]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b530413#idoxuridine-stability-issues-storage-temperature>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)